

validation of diclosulam terrestrial field dissipation studies

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Diclosulam

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Diclosulam Properties & Field Dissipation Data

The table below summarizes key data on **Diclosulam**'s properties and its observed behavior in terrestrial field dissipation studies.

Aspect	Details and Data
Herbicide Classification	Sulfonanilide; Triazolopyrimidine sulfonamide [1].
Mode of Action	Inhibition of acetohydroxyacid synthase (AHAS), a key enzyme in plant amino acid synthesis [1].
Application Example	Preemergence broadcast application at 35-37 g ai/ha [2].
Field Dissipation Half-life (DT₅₀)	13 to 43 days across four U.S. sites [2]. Other sources note a typical field half-life of 20 days [1].
Laboratory Soil Half-life	Reported as 49 days , classifying it as moderately persistent [1].

Aspect	Details and Data
Primary Findings	Rapid field dissipation; low persistence and mobility due to increasing sorption over time; field observations consistent with lab studies [2].

Framework for Validating Terrestrial Field Dissipation Studies

The **NAFTA Guidance Document** outlines a robust, hypothesis-driven approach for these studies. The core objective is to answer: "Where did the pesticide go when applied in the field?" [3] Validation is achieved by designing a study that tests a pre-defined **Conceptual Model** of the pesticide's behavior.

The following diagram illustrates this logical workflow for designing and validating a terrestrial field dissipation study.



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Detailed Experimental Protocol from the Conceptual Model

Based on the framework, a validated study requires meticulous planning and execution [3]:

- **Site Characterization:** A minimum three-year history of site use and management is required. Critical data includes:
 - **Soil Properties:** Texture, pH, organic carbon content, and cation exchange capacity (CEC) for at least the top 15 cm (plow layer) and for each major horizon below.
 - **Meteorological Data:** Precipitation and temperature data should be collected on-site for the study duration.
 - **Application Details:** Precise records of application rate, method, and date.
- **Study Modules:**
 - **Basic Modules:** These are integral to any study.
 - **Soil Transformation:** Core samples are taken from the surface zone (e.g., 0-15 cm) at multiple time points to determine the dissipation rate of the parent compound and formation of major metabolites.
 - **Leaching:** Soil cores are taken to a sufficient depth (e.g., 1-1.5 meters) and segmented to track the vertical movement of the chemical. A conservative tracer like bromide ion is often applied to validate water movement predictions.
 - **Additional Modules:** These are included if laboratory data predicts a pathway will contribute significantly to dissipation.
 - **Volatilization:** Measured if the pesticide has a high vapor pressure.
 - **Runoff:** Measured if the pesticide is highly soluble or strongly adsorbed to soil particles.
 - **Plant Uptake:** Included for cropped sites if the pesticide is systemic.
- **Analytical Method Reporting:** The study must use validated analytical methods with detailed quality assurance/quality control (QA/QC) data, including information on recovery, precision, and limits of detection/quantitation.

Interpretation of Diclosulam's Field Data

The field data for **Diclosulam** demonstrates a successful validation of its conceptual model:

- The **rapid field dissipation** (half-lives of 13-43 days) and the pattern of metabolite formation aligned with observations from laboratory studies on photolysis, hydrolysis, and aerobic soil metabolism [2].
- The increasing sorption of **Diclosulam** to soil over time, which limits its mobility and potential for leaching, was confirmed in the field, consistent with its laboratory-measured properties [2] [1].
- This consistency between laboratory predictions and field observations is the hallmark of a well-validated environmental fate dataset.

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